

In-Depth Technical Guide: Safety Profile of DL-Threonine Methyl Ester Hydrochloride

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Compound of Interest

Compound Name: *DL-Threonine methyl ester hydrochloride*

Cat. No.: *B3421454*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. It is not a substitute for a formal Safety Data Sheet (SDS) and should not be used for emergency response. Always consult the official SDS and follow established laboratory safety protocols when handling any chemical.

Introduction

DL-Threonine methyl ester hydrochloride is a derivative of the essential amino acid threonine, utilized primarily as a building block in peptide synthesis and in various biochemical research applications. Understanding its safety profile is crucial for ensuring safe handling and for the accurate interpretation of experimental results. This guide provides a comprehensive overview of the available safety data, presented in a clear and accessible format for the target audience. It is important to note that specific quantitative toxicological data for **DL-Threonine methyl ester hydrochloride** is limited, and much of the available information is based on the parent compound, L-threonine, and general principles of chemical safety.

Hazard Identification and Classification

DL-Threonine methyl ester hydrochloride is generally not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). However, as with any chemical, it should be handled with care.

Potential Health Effects:

- Eye Contact: May cause eye irritation.[\[1\]](#)
- Skin Contact: May cause skin irritation. Prolonged or repeated contact may be harmful if absorbed through the skin.[\[1\]](#)
- Inhalation: May cause respiratory tract irritation.[\[1\]](#)
- Ingestion: May cause irritation of the digestive tract. The toxicological properties have not been fully investigated, but it may be harmful if swallowed.[\[1\]](#)

Physical and Chemical Properties

A summary of the known physical and chemical properties of **DL-Threonine methyl ester hydrochloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₁ NO ₃ · HCl	[2]
Molecular Weight	169.61 g/mol	[2]
Appearance	White to off-white crystalline powder	[3]
Solubility	Soluble in water	[3]
Melting Point	Approximately 64 °C (for L-isomer)	[4]

Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration), for **DL-Threonine methyl ester hydrochloride** are not readily available in published literature or safety data sheets. Many sources explicitly state that the toxicological properties of this specific compound have not been fully investigated.[\[1\]](#)

However, data for the parent amino acid, L-threonine, suggest a low order of toxicity. A four-week rodent toxicity study on L-threonine indicated a No-Observed-Adverse-Effect Level (NOAEL) of 854.3 mg/kg body weight per day (the only dose tested).^{[5][6]} In a 13-week feeding study in rats, the NOAEL for L-threonine was established as 3266.9 mg/kg body weight/day for males and 3673.3 mg/kg body weight/day for females.

Substance	Test Animal	Route of Administration	Toxicity Value	Reference
L-Threonine	Rodent	Oral (4 weeks)	NOAEL: 854.3 mg/kg bw/day	[5][6]
L-Threonine	Rat	Oral (13 weeks)	NOAEL (male): 3266.9 mg/kg bw/day	
L-Threonine	Rat	Oral (13 weeks)	NOAEL (female): 3673.3 mg/kg bw/day	

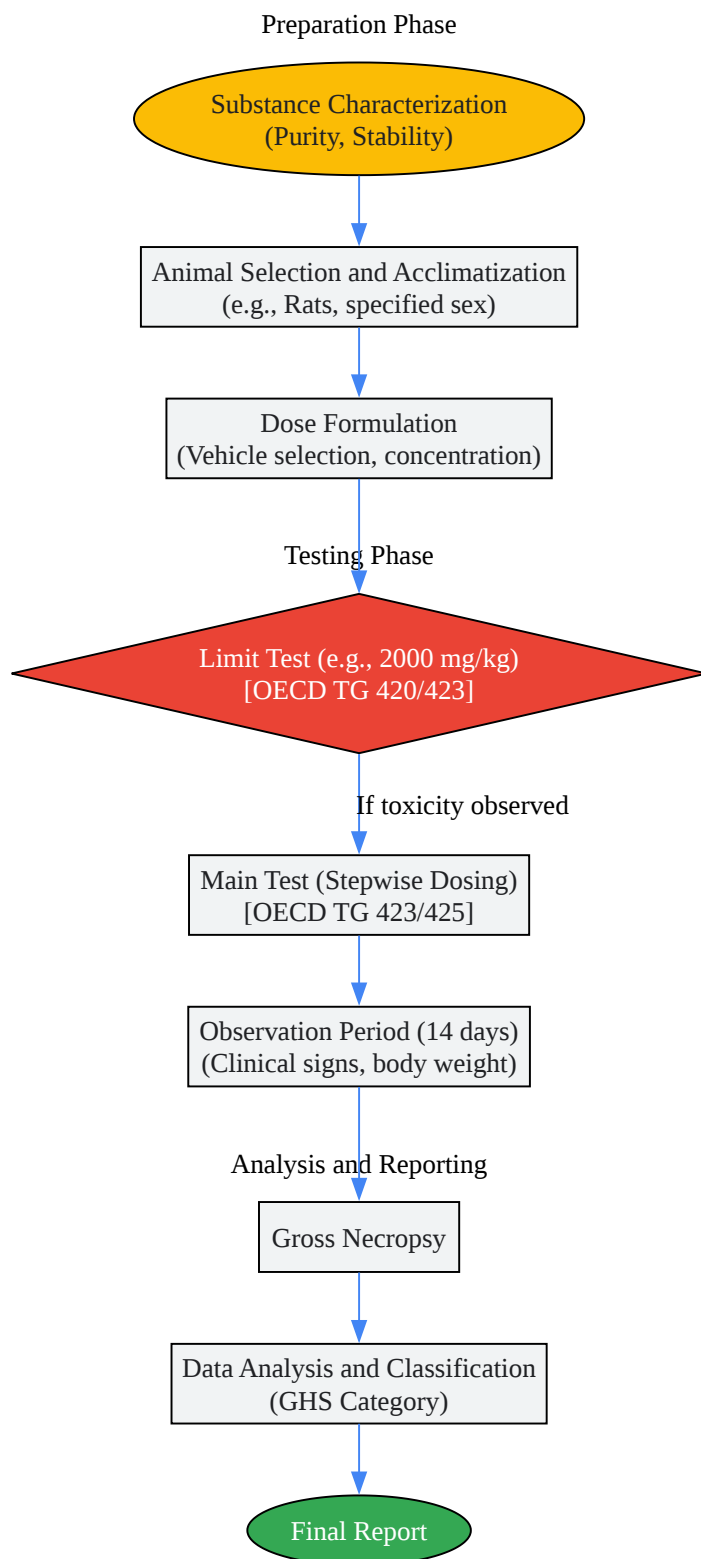
Note: The absence of specific data for the methyl ester hydrochloride derivative necessitates a cautious approach, assuming its toxicity profile could differ from the parent amino acid.

Experimental Protocols

Detailed experimental protocols for the safety testing of **DL-Threonine methyl ester hydrochloride** are not publicly available. However, standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) are typically followed for assessing the acute oral toxicity of chemical substances.

General Protocol for Acute Oral Toxicity Assessment (Based on OECD Guidelines)

A generalized workflow for determining the acute oral toxicity of a substance like **DL-Threonine methyl ester hydrochloride**, based on OECD Test Guidelines (e.g., TG 420, 423, 425), is outlined below. The primary goal of these modern guidelines is to obtain information on the acute toxicity of a substance while minimizing the number of animals used.



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Generalized workflow for acute oral toxicity testing.

Key Steps in the Protocol:

- **Substance Characterization:** The identity, purity, and stability of the **DL-Threonine methyl ester hydrochloride** are confirmed.
- **Animal Selection and Acclimatization:** A suitable animal model, typically rats of a single sex (often females as they can be slightly more sensitive), is chosen. The animals are acclimatized to the laboratory conditions.
- **Dose Formulation:** The test substance is prepared in an appropriate vehicle (e.g., water, corn oil) at the desired concentrations.
- **Dosing:** The substance is administered orally via gavage. The volume administered is based on the animal's body weight.
- **Observation:** Animals are observed for signs of toxicity and mortality at regular intervals for at least 14 days. Body weight is also monitored.
- **Necropsy:** At the end of the observation period, all animals are subjected to a gross necropsy.
- **Data Analysis:** The results are used to classify the substance according to GHS for acute toxicity.

Handling and Storage

To ensure safety, the following handling and storage procedures should be followed:

Aspect	Recommendation	Reference
Handling	Use in a well-ventilated area. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Wash hands thoroughly after handling.	[1] [7]
Storage	Store in a tightly sealed container in a cool, dry place. It is often recommended to store at deep freeze temperatures (below -20°C). Keep away from incompatible materials such as strong oxidizing agents.	[1] [7]

First Aid Measures

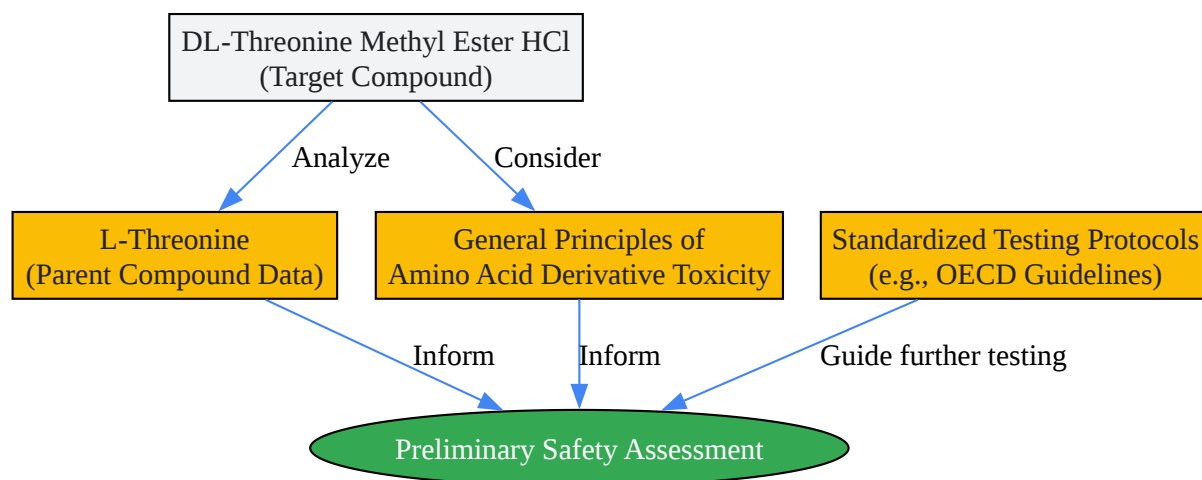
In case of exposure, the following first aid measures are recommended:

Exposure Route	First Aid Measure	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.	[1]
Skin Contact	Flush skin with plenty of water. Remove contaminated clothing. If irritation develops, seek medical attention.	[1]
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.	[1]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	[1]

Signaling Pathways and Mechanism of Action

There is no specific information available in the scientific literature regarding the signaling pathways or toxicological mechanisms of action for **DL-Threonine methyl ester hydrochloride**. For amino acid derivatives in general, toxicity can arise from various mechanisms, including interference with metabolic pathways, oxidative stress, or interaction with cellular receptors. However, without specific studies on this compound, any discussion of its mechanism of toxicity would be speculative.

The logical relationship for assessing the safety of a substance for which limited specific data is available is depicted below.



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Logical approach for preliminary safety assessment.

Conclusion

DL-Threonine methyl ester hydrochloride is a chemical with a limited specific toxicological dataset. Based on the available information for its parent compound, L-threonine, it is expected to have a low order of acute toxicity. However, the ester and hydrochloride moieties may alter its biological properties, and therefore, it should be handled with appropriate caution in a laboratory setting. The use of standard personal protective equipment and adherence to good laboratory practices are essential to minimize any potential risks. For definitive risk assessment, further toxicological studies following established guidelines would be required.

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